

Essential Safety and Logistical Information for Handling 1,3-Diacetylbenzene

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Compound of Interest

Compound Name: 1,3-Diacetylbenzene

Cat. No.: B146489

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This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **1,3-Diacetylbenzene** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **1,3-Diacetylbenzene** are summarized in the table below.

Property	Value	Source
Molecular Formula	C10H10O2	[1] [2] [3]
Molecular Weight	162.19 g/mol	[2] [3]
Appearance	Crystals, Solid, Clear	[3]
Melting Point	28-37 °C (82.4-98.6 °F)	[3]
Boiling Point	150-155 °C (302-311 °F) at 15 mmHg	[3]
Flash Point	>110 °C (>230 °F) (closed cup)	[3]
Storage Temperature	2-8 °C (35.6-46.4 °F)	[4]
Storage Class (Germany)	LGK 11 (Combustible Solids)	[1]

Personal Protective Equipment (PPE)

While **1,3-Diacetylbenzene** is not classified as a hazardous substance by all sources, its toxicological properties have not been fully investigated.[\[2\]](#)[\[5\]](#) Therefore, adherence to good industrial hygiene and safety practices is essential.[\[1\]](#) The following PPE is recommended to minimize exposure.

PPE Type	Specification	Rationale
Eye Protection	Safety glasses with side shields (or goggles) conforming to EN 166 or OSHA 29 CFR 1910.133.	[1][3] Protects eyes from dust particles and splashes.
Hand Protection	Chemical-resistant gloves such as nitrile rubber, neoprene, or PVC. Breakthrough time and glove thickness should be considered based on the specific task.	[1] Prevents direct skin contact. Gloves should be inspected before use and removed carefully to avoid skin contamination.[1]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is required if dust formation is likely. Under normal use with adequate ventilation, no respiratory protection is needed.	[3] Prevents inhalation of dust particles.
Body Protection	Long-sleeved laboratory coat.	[1] Protects skin and clothing from contamination.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **1,3-Diacetylbenzene** from receipt to disposal.

1. Preparation:

- Ensure a well-ventilated work area, such as a chemical fume hood, especially where dust may be generated.[2][4]
- Assemble all necessary equipment and reagents before commencing work.
- Don the appropriate PPE as specified in the table above.
- Locate the nearest safety shower and eyewash station.

2. Handling:

- Avoid the formation and inhalation of dust.[2][3]
- Use a spatula or other appropriate tool for transferring the solid material.
- Keep the container tightly closed when not in use to prevent contamination and exposure.[1][4]
- Prevent contact with skin, eyes, and clothing.[6]
- Do not eat, drink, or smoke in the handling area.[1]

3. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[2][4]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[2][4]
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration.[2][4]
- Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person.[2][4]
- In all cases of significant exposure, seek medical attention.

Disposal Plan

Proper disposal of **1,3-Diacetylbenzene** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

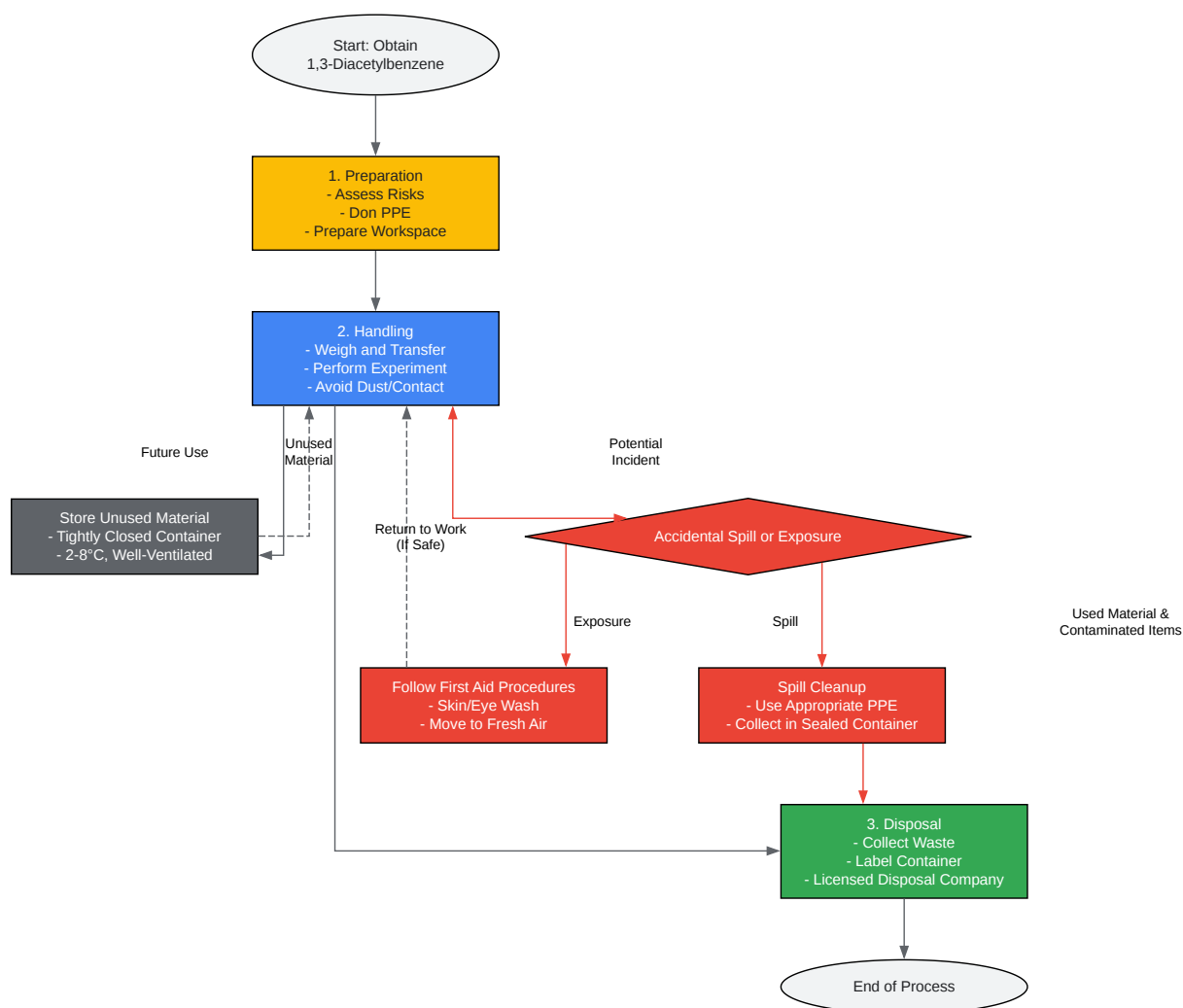
- Collect waste **1,3-Diacetylbenzene** and any contaminated materials (e.g., gloves, weighing paper) in a suitable, labeled, and sealed container.[2][4][6]
- Do not release into the environment.[1][3]

2. Disposal Method:

- Dispose of the waste through a licensed disposal company.[2]
- Waste codes should be assigned by the user based on the specific application for which the product was used.[1]
- Dispose of contaminated packaging as unused product.[2] Empty containers may retain product residue and should be handled accordingly.[7]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **1,3-Diacetylbenzene**.



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Caption: Workflow for safe handling and disposal of **1,3-Diacetylbenzene**.

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